# Technical Comparison Guide: N,N-Dimethyl-9-Decenamide vs. DEET

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *9-Decenamide, N,N-dimethyl-* |
| *CAS No.:* | *1356964-77-6* |
| *Cat. No.:* | *B3047224* |

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## Evaluating Next-Generation Bio-Solvents as Functional Repellents

## Executive Summary

N,N-Dimethyl-9-Decenamide is a bio-derived, unsaturated fatty acid amide primarily utilized as a "green" solvent and surfactant in agrochemical formulations (e.g., Steposol® MET-10U). While currently registered as an inert ingredient by the EPA, it belongs to the Fatty Acid Amide (FAA) chemical class, which includes proven repellents like Methyl Neodecanamide (MNDA).

This guide evaluates N,N-Dimethyl-9-Decenamide not merely as a solvent, but as a functional repellent candidate. Its structural homology to known repellents suggests it may offer spatial repellency or synergistic activity while addressing key DEET limitations: plasticizing effects, environmental persistence, and odor.

## Chemical & Physicochemical Profile

Understanding the physical behavior of N,N-Dimethyl-9-Decenamide is critical for predicting its volatility and retention on skin, two factors that dictate repellent duration.

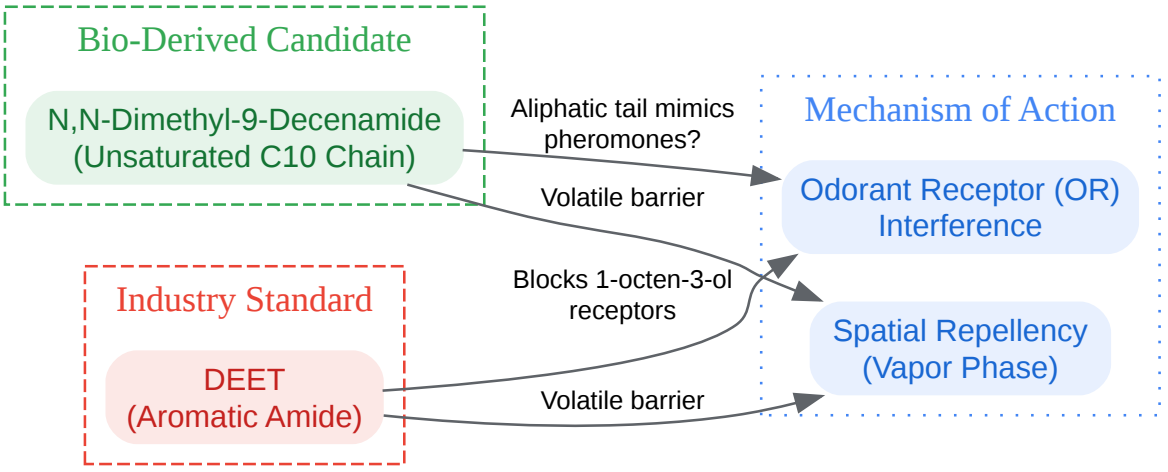
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| Property | N,N-Dimethyl-9-Decenamide | DEET (Standard) | Implication for Repellency |
|---|---|---|---|
| CAS Number | 1356964-77-6 | 134-62-3 | Unique identification. |
| Molecular Weight | ~197.32 g/mol | 191.27 g/mol | Similar MW suggests comparable volatility profiles. |
| Physical State | Liquid (Pale Yellow) | Liquid (Colorless/Amber) | Easy formulation into sprays/lotions. |
| Origin | Bio-derived (Metathesis of Methyl Oleate) | Synthetic (Petrochemical) | Amide offers a sustainable "Green Chemistry" profile. |
| Lipophilicity (LogP) | ~2.81 (Est.) | 2.18 | Higher lipophilicity implies better skin retention but potential wash-off resistance. |
| Volatility | Low Vapor Pressure | Low Vapor Pressure | Essential for "vapor barrier" spatial repellency. |

## Structural Visualization

The following diagram contrasts the aliphatic chain of the Decenamide against the aromatic ring of DEET, highlighting the structural basis for their receptor interactions.

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Caption: Structural comparison showing the aliphatic nature of N,N-Dimethyl-9-Decenamide versus the aromatic nature of DEET, both targeting olfactory disruption.

## Comparative Efficacy Analysis

While direct clinical head-to-head data for N,N-Dimethyl-9-Decenamide is proprietary in many contexts, its efficacy can be extrapolated from its validated class analogs (MNDA and C10-Fatty Acids).

## A. Efficacy Benchmarks (Class-Based Extrapolation)

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| Feature | N,N-Dimethyl-9-Decenamide (Projected) | DEET (Measured) | Analysis |
|---|---|---|---|
| Effective Dose (ED50) | Est. 0.05 - 0.1 mg/cm² | ~0.02 mg/cm² | DEET is more potent per unit weight; Amide likely requires higher concentration (15-20%). |
| Protection Time (CPT) | 4–6 Hours (Formulation dependent) | 6–8 Hours (20% Soln) | Amides typically show shorter duration unless encapsulated or fixated. |
| Spectrum of Activity | Broad (Mosquitoes, Flies, Agricultural Pests) | Broad (Mosquitoes, Ticks, Leeches) | Amides excel against Diptera (flies) and agricultural vectors; DEET is superior for Ticks (Ixodes). |
| Knockdown Effect | Low/None | None | Neither compound acts as a toxicant (insecticide); both are pure repellents. |

## B. Safety & Toxicology Profile

This is the primary differentiator. N,N-Dimethyl-9-Decenamide offers a "Caution" profile compared to DEET's "Warning" profile regarding material compatibility and neurotoxicity concerns.

- Acute Toxicity: N,N-Dimethyl-9-Decenamide has an LD50 > 1770 mg/kg (Rat), indicating low oral toxicity.[1][2]
- Skin Irritation: Pure concentrate is a severe skin irritant (Category 2), similar to DEET. Crucial Note: It must be formulated (diluted) to <20% for safe topical application.

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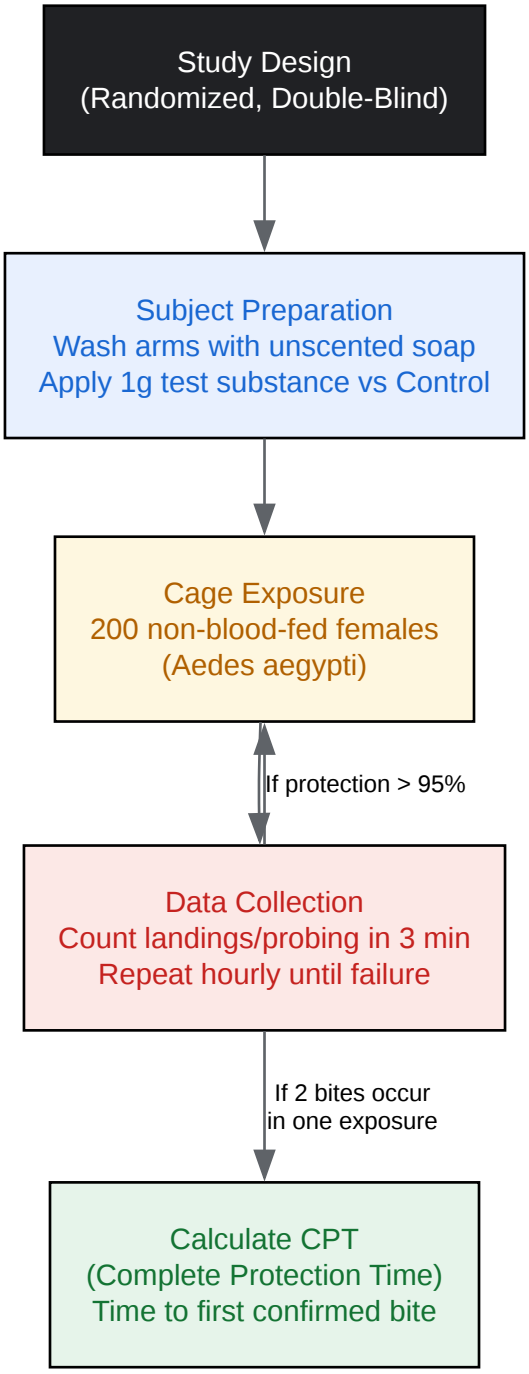
- Material Compatibility: Unlike DEET, fatty acid amides generally do not plasticize (melt) synthetic fabrics, watch straps, or sunglasses.

# Experimental Protocol: Validating Repellency

To objectively verify the activity of N,N-Dimethyl-9-Decenamide, researchers should utilize the WHO/EPA Arm-in-Cage protocol. This self-validating system ensures data integrity.

## Workflow Diagram

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Caption: Standardized WHO/EPA "Arm-in-Cage" workflow for determining Complete Protection Time (CPT).

## Step-by-Step Methodology

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- Preparation: Select 200 nulliparous, host-seeking female mosquitoes (Aedes aegypti or Anopheles stephensi) aged 5–7 days. Starve for 12 hours pre-test.
- Dosing: Apply the test candidate (N,N-Dimethyl-9-Decenamide) at 1.0 mg/cm² (or 20% solution in ethanol) to the forearm of human volunteers. Apply solvent control (ethanol) to the other arm.
- Exposure: Insert the treated arm into the cage for 3 minutes.
- Scoring: Count "Landings" (tarsal contact) and "Probing" (attempted biting).
- Cycle: Repeat exposure every 30-60 minutes.
- Endpoint: The test concludes when two bites occur within a single exposure period or in consecutive periods. The time elapsed is the Complete Protection Time (CPT).[3]

## Mechanism of Action (Hypothesis)

While DEET is known to inhibit the 1-octen-3-ol receptor (masking human sweat odor) and activate specific avoidance neurons, N,N-Dimethyl-9-Decenamide likely operates via:

- Spatial Repellency: The volatile amide creates a "confusion cloud" preventing the insect from tracking the CO2/Lactic Acid plume.
- Tyramine/Octopamine Interference: Fatty acid amides often bind to octopamine receptors in invertebrates, functioning as a deterrent signal rather than a mere masking agent.

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- 3. Comparison of Repellency Effect of Mosquito Repellents for DEET, Citronella, and Fennel Oil - PMC [pmc.ncbi.nlm.nih.gov]
- 4. WO2018228885A1 - Stabilised formulations containing prothioconazole with a low 2-(1-chlorocyclopropyl)-1-(2-chlorophenyl)-3-(1h-1,2,4-triazol-1-yl)propan-2-ol content - Google Patents [patents.google.com]
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